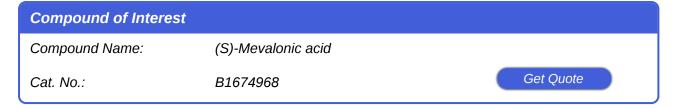


Chemical properties and CAS number for (S)Mevalonic acid

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An In-depth Technical Guide to **(S)-Mevalonic Acid**: Chemical Properties, Biological Significance, and Experimental Protocols

Introduction

(S)-Mevalonic acid is the biologically active enantiomer of mevalonic acid, a pivotal intermediate in the mevalonate pathway.[1] This pathway is a fundamental metabolic route responsible for the biosynthesis of a diverse array of essential biomolecules, including sterols (like cholesterol), isoprenoids, and coenzyme Q.[2] Given its central role in cellular metabolism, the mevalonate pathway and its intermediates are of significant interest to researchers in biochemistry, pharmacology, and drug development, particularly in the context of cardiovascular disease and cancer.[3][4] This guide provides a comprehensive overview of the chemical properties of **(S)-Mevalonic acid**, its role in cellular signaling, and detailed experimental protocols for its synthesis and analysis.

Chemical Properties and CAS Number

The physicochemical properties of **(S)-Mevalonic acid** are summarized in the table below. It is important to note that mevalonic acid exists in equilibrium with its lactone form, mevalonolactone, in aqueous solutions.[1]



Property	Value	Reference
CAS Number	32451-23-3	[5][6]
Molecular Formula	C6H12O4	[5][7]
Molecular Weight	148.16 g/mol (free acid basis)	[6][8]
IUPAC Name	(3S)-3,5-dihydroxy-3- methylpentanoic acid	[5]
Appearance	Typically exists as a solid at room temperature	[5]
Boiling Point	364.1°C at 760 mmHg	[5]
Density	1.263 g/cm ³	[5]
Solubility	Very soluble in water and polar organic solvents. May also be soluble in DMSO, ethanol, and DMF.	[1][5]
SMILES	OCCINVALID-LINK(C)O	[5]
InChI Key	KJTLQQUUPVSXIM- LURJTMIESA-N	[5][6]

The Mevalonate Signaling Pathway

The mevalonate pathway is a critical metabolic cascade that commences with acetyl-CoA and culminates in the synthesis of isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), the foundational units for all isoprenoids.[1][2] This pathway is tightly regulated, primarily at the step catalyzed by HMG-CoA reductase, the enzyme that converts HMG-CoA to mevalonic acid.[1][4] This enzyme is the target of statin drugs, which are widely used to lower cholesterol levels.[3] The isoprenoids produced via this pathway are essential for various cellular functions, including the post-translational modification of proteins (prenylation) involved in cell signaling, such as Ras and Rho GTPases, which are often implicated in cancer. [2][3]



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